

Proper Disposal of (S)-Volinanserin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (S)-Volinanserin

Cat. No.: B1684034

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(S)-Volinanserin, a potent and selective 5-HT_{2A} receptor antagonist used in research, requires careful handling and disposal due to its potential hazards.^{[1][2]} This guide provides essential safety and logistical information for the proper disposal of **(S)-Volinanserin**, ensuring the safety of laboratory personnel and minimizing environmental impact.

Hazard Identification and Safety Precautions

(S)-Volinanserin is classified as a hazardous chemical and is very toxic to aquatic life.^[3] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[4] All personnel handling **(S)-Volinanserin** should be thoroughly familiar with its Safety Data Sheet (SDS) and adhere to the following precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray.^{[3][4]} Handle in a well-ventilated area, preferably in a chemical fume hood. Do not eat, drink, or smoke when using this product.^[4]
- Emergency Procedures:
 - In case of skin contact: Wash with plenty of soap and water.^[4]

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4]
- If swallowed: Rinse mouth.[4]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(S)-Volinanserin** is provided in the table below.

Property	Value
Chemical Name	α R-(2,3-dimethoxyphenyl)-1-[2-(4-fluorophenyl)ethyl]-4-piperidinemethanol
Synonyms	MDL 100907, M100907
Molecular Formula	C ₂₂ H ₂₈ FNO ₃
Molecular Weight	373.5 g/mol
Appearance	Crystalline solid
Solubility	Soluble in ethanol, DMSO, and dimethyl formamide (DMF). Sparingly soluble in aqueous buffers.[1]
Storage	Store at -20°C.[1]

Step-by-Step Disposal Procedure

The disposal of **(S)-Volinanserin** must comply with local, regional, and national regulations for hazardous chemical waste.[3][4] The following procedure provides a general framework for its safe disposal.

Step 1: Waste Identification and Segregation

- Pure **(S)-Volinanserin**: Unused or expired pure **(S)-Volinanserin** should be treated as hazardous chemical waste.
- Contaminated Materials: Any materials that have come into contact with **(S)-Volinanserin**, such as pipette tips, gloves, empty vials, and bench paper, should also be considered hazardous waste.
- Solutions: Solutions containing **(S)-Volinanserin** should be collected in a designated, sealed, and properly labeled waste container. Do not mix with other incompatible waste streams.

Step 2: Waste Collection and Storage

- Container: Use a designated, leak-proof, and clearly labeled hazardous waste container. The label should include the words "Hazardous Waste," the name of the chemical (**(S)-Volinanserin**), and the associated hazards (e.g., "Toxic," "Harmful if Swallowed," "Irritant," "Aquatic Hazard").
- Storage: Store the waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.

Step 3: Arrange for Professional Disposal

- Contact Environmental Health and Safety (EHS): Your institution's EHS department is the primary resource for hazardous waste disposal. Contact them to schedule a pickup.
- Waste Manifest: Ensure that all required waste manifest forms are completed accurately.
- Professional Disposal Service: The EHS department will arrange for a licensed hazardous waste disposal company to transport and dispose of the waste, typically through high-temperature incineration.^[5]

Important Considerations:

- Do NOT dispose of **(S)-Volinanserin** down the drain. Its high toxicity to aquatic life poses a significant environmental risk.^[3]

- Do NOT dispose of **(S)-Volinanserin** in the regular trash.
- Empty Containers: "Empty" containers that held pure **(S)-Volinanserin** should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines, which may still require it to be treated as hazardous waste.

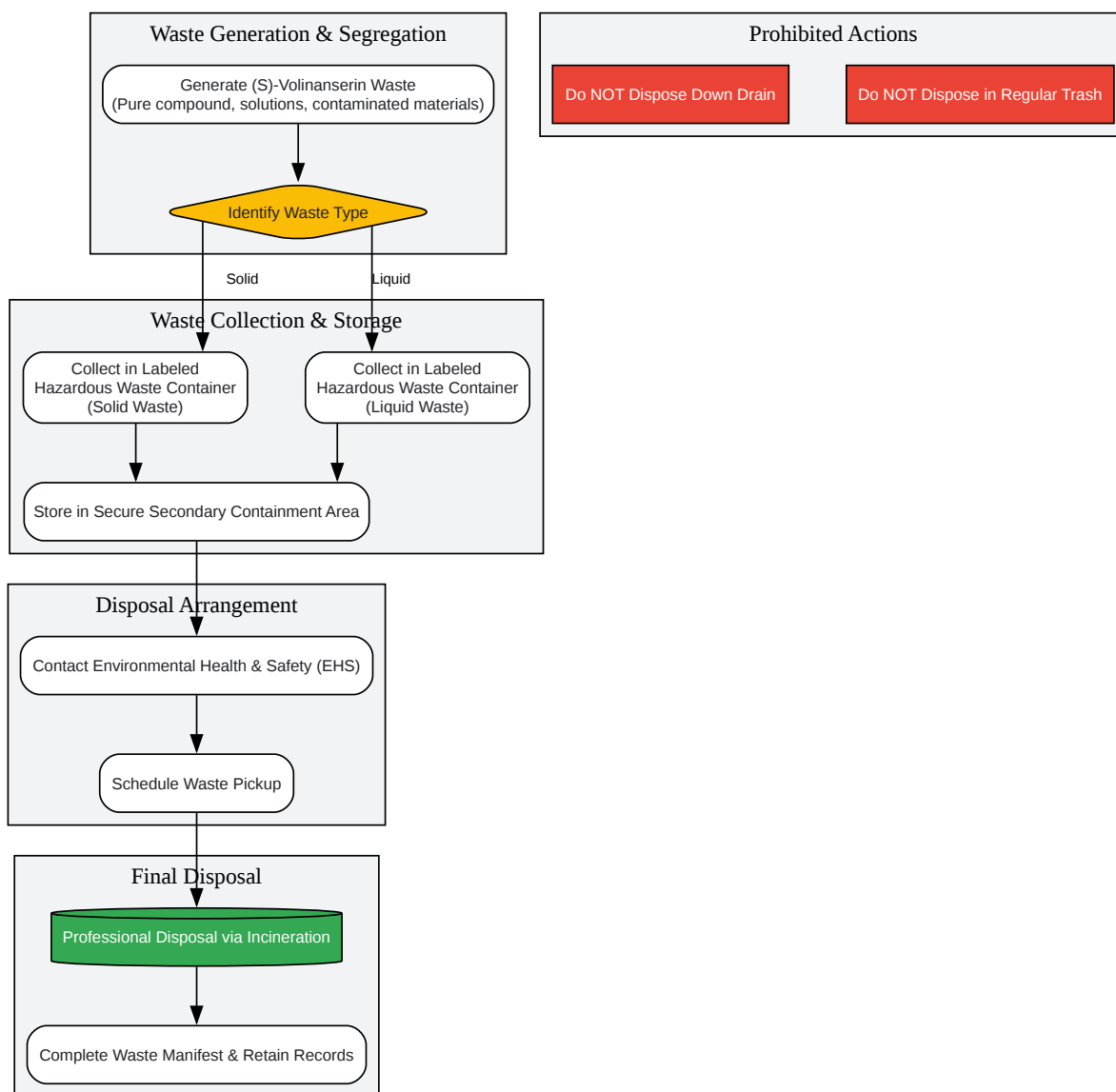
Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Secure: Evacuate the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protective Equipment: Wear appropriate PPE, including respiratory protection if necessary.
- Containment: For solid spills, carefully sweep or scoop the material into a designated waste container, avoiding dust generation. For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth).
- Collection: Collect the spilled material and absorbent into a sealed, labeled hazardous waste container.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent. Collect all decontamination materials as hazardous waste.
- Reporting: Report the spill to your institution's EHS department.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **(S)-Volinanserin** waste.



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Caption: Workflow for the safe disposal of **(S)-Volinanserin** waste.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
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